

(R)-Methyl 2-hydroxy-3-phenylpropanoate

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (R)-Methyl 2-hydroxy-3-phenylpropanoate

Cat. No.: B1588834

[Get Quote](#)

An In-Depth Technical Guide to **(R)-Methyl 2-hydroxy-3-phenylpropanoate**: Synthesis, Analysis, and Applications

Introduction

(R)-Methyl 2-hydroxy-3-phenylpropanoate, a prominent chiral building block, holds a significant position in the landscape of modern organic synthesis and pharmaceutical development. As a derivative of D-phenylalanine, this α -hydroxy ester provides a versatile scaffold for the enantioselective synthesis of complex molecules. Its structural features—a stereodefined hydroxyl group and an ester moiety—make it an invaluable precursor for introducing chirality into active pharmaceutical ingredients (APIs). This guide offers a comprehensive overview for researchers and drug development professionals, detailing the compound's physicochemical properties, robust synthetic and analytical protocols, and key applications, grounding all technical information in established scientific principles.

Physicochemical and Structural Properties

(R)-Methyl 2-hydroxy-3-phenylpropanoate is characterized by a phenyl group attached to a three-carbon propanoate backbone, with a hydroxyl group at the chiral center (C2) in the (R) configuration. This specific stereochemistry is crucial for its utility in asymmetric synthesis, where biological activity is often dependent on the precise three-dimensional arrangement of atoms.

The compound typically appears as a white to off-white crystalline powder or a colorless liquid. [1] It exhibits good solubility in common organic solvents like methanol, ethyl acetate, and dichloromethane, but is sparingly soluble in water.[1]

Table 1: Key Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₂ O ₃	[2]
Molecular Weight	180.20 g/mol	[2]
CAS Number	27000-00-6	[1]
Appearance	White to off-white crystalline powder	[1]
Polar Surface Area	46.53 Å ²	[1]
Hydrogen Bond Donors	1	[1]
Hydrogen Bond Acceptors	3	[1]
LogP	1.27	[1]

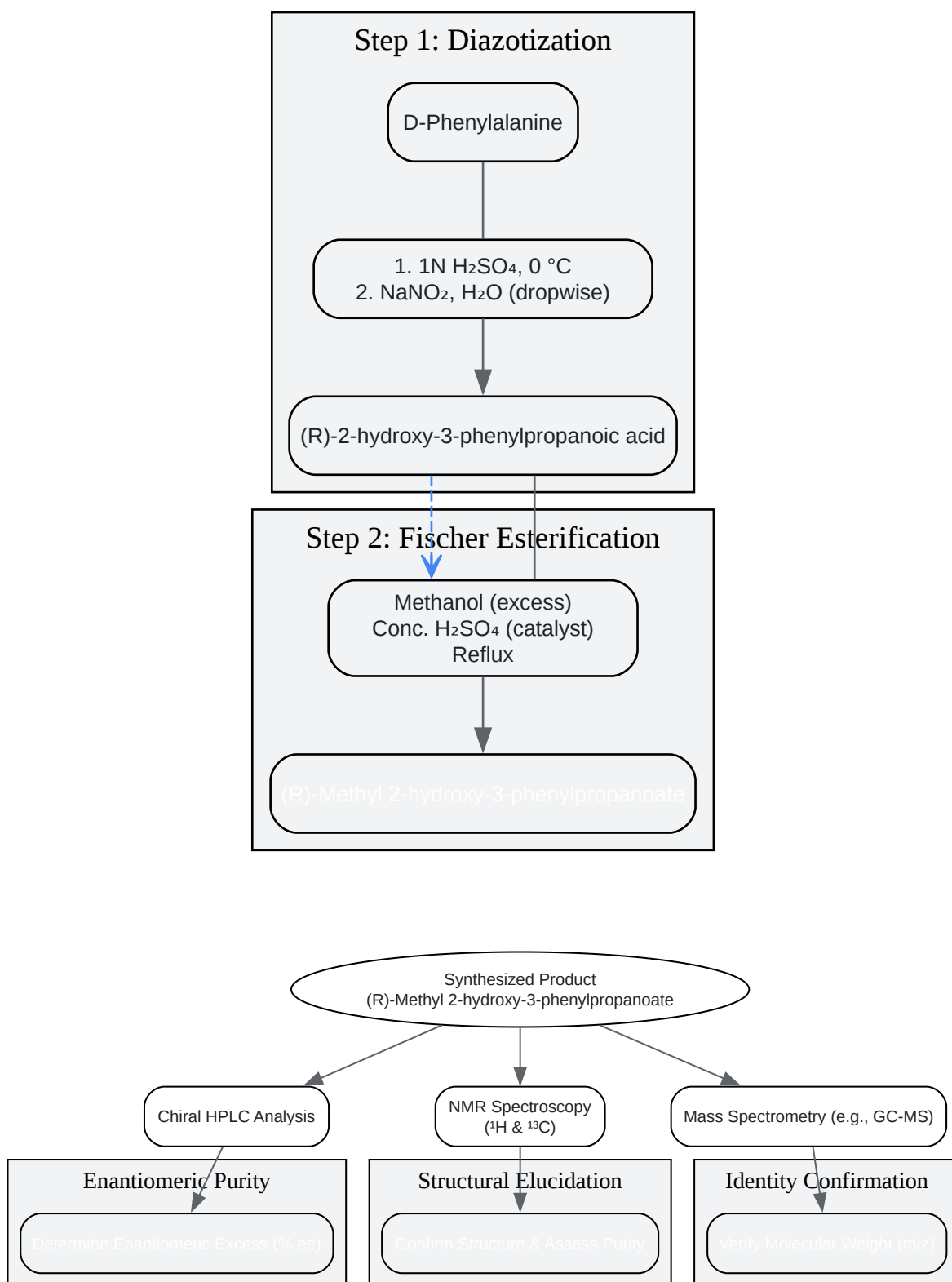
Synthesis and Chiral Integrity

The synthesis of enantiomerically pure **(R)-Methyl 2-hydroxy-3-phenylpropanoate** is critical to its application. The most common and reliable method leverages the readily available chiral pool, starting from D-phenylalanine. This approach ensures the retention of the desired (R) stereochemistry. An alternative advanced method involves the enzymatic resolution of a racemic mixture.

Chemical Synthesis via Diazotization and Esterification

This robust two-step pathway first converts D-phenylalanine to (R)-2-hydroxy-3-phenylpropanoic acid, which is then esterified.

Workflow Diagram: Chemical Synthesis



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. Methyl 2-hydroxy-3-phenylpropanoate | C₁₀H₁₂O₃ | CID 518800 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(R)-Methyl 2-hydroxy-3-phenylpropanoate molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588834#r-methyl-2-hydroxy-3-phenylpropanoate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

